

In-Depth Technical Guide: Safety and Handling of 2,3-Dimethyl-2-pentanol

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Compound of Interest

Compound Name: 2,3-Dimethyl-2-pentanol

Cat. No.: B1616680

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **2,3-Dimethyl-2-pentanol**. The information is intended to support researchers, scientists, and drug development professionals in the safe use and management of this chemical in a laboratory or industrial setting. This document summarizes key physical and chemical properties, toxicological data, hazard classifications, and detailed experimental protocols for safety assessment.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **2,3-Dimethyl-2-pentanol** is fundamental to its safe handling. The following table summarizes key quantitative data.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₆ O	[1]
Molecular Weight	116.20 g/mol	[1]
Appearance	Colorless liquid	[2]
Boiling Point	138-139 °C	[2]
Flash Point	42.3 °C (108.1 °F)	[2]
Vapor Pressure	4.54 mmHg at 25 °C	[1]
Water Solubility	15.7 g/L at 25 °C	[2]
logP (Octanol/Water Partition Coefficient)	1.957 (estimated)	[2]

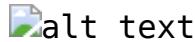
Hazard Identification and GHS Classification

2,3-Dimethyl-2-pentanol is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its flammability and potential for causing irritation.

GHS Classification Summary:

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation

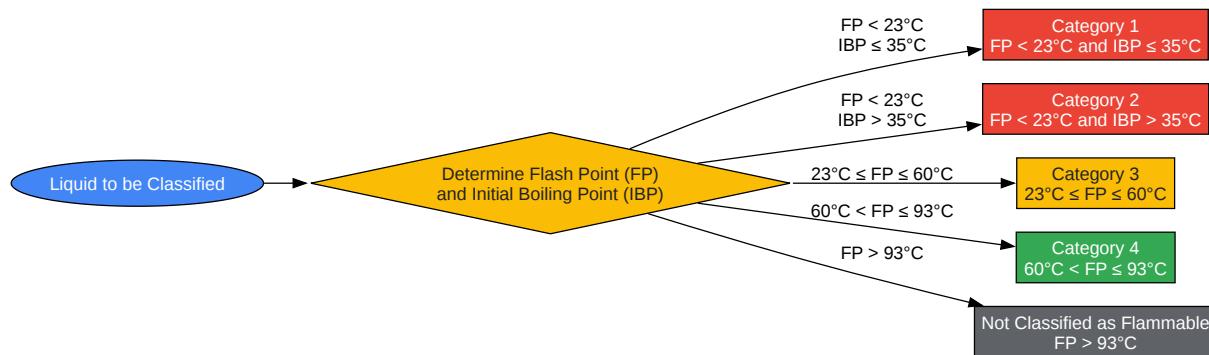
Pictograms:



Signal Word: Warning

Precautionary Statements: A comprehensive list of precautionary statements can be found in the Safety Data Sheet (SDS) for **2,3-Dimethyl-2-pentanol**. Key precautions include keeping the substance away from heat, sparks, open flames, and hot surfaces, and using personal protective equipment to avoid contact with skin, eyes, and the respiratory system.

The following diagram illustrates the logical relationship for the GHS classification of flammable liquids.



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Caption: GHS Classification of Flammable Liquids.

Toxicological Information

Specific toxicological data for **2,3-Dimethyl-2-pentanol**, such as LD50 and LC50 values, have not been determined. [2] However, data from structurally similar tertiary alcohols can provide an indication of its toxicological profile. For instance, tert-Amyl alcohol (2-methyl-2-butanol), a close structural analog, has an acute oral LD50 of 1000 mg/kg in rats. [3] The primary toxicological concerns for **2,3-Dimethyl-2-pentanol** are:

- Skin and Eye Irritation: Direct contact can cause irritation.
- Respiratory Tract Irritation: Inhalation of vapors may irritate the respiratory system.
- Central Nervous System Depression: As with other alcohols, high concentrations of vapor may cause drowsiness, dizziness, and other narcotic effects.

Experimental Protocols for Safety Assessment

For a comprehensive safety assessment of **2,3-Dimethyl-2-pentanol** or similar new chemical entities, standardized experimental protocols should be followed. The OECD Guidelines for the Testing of Chemicals are internationally recognized and provide a framework for such evaluations.

Acute Oral Toxicity - OECD Test Guideline 420 (Fixed Dose Procedure)

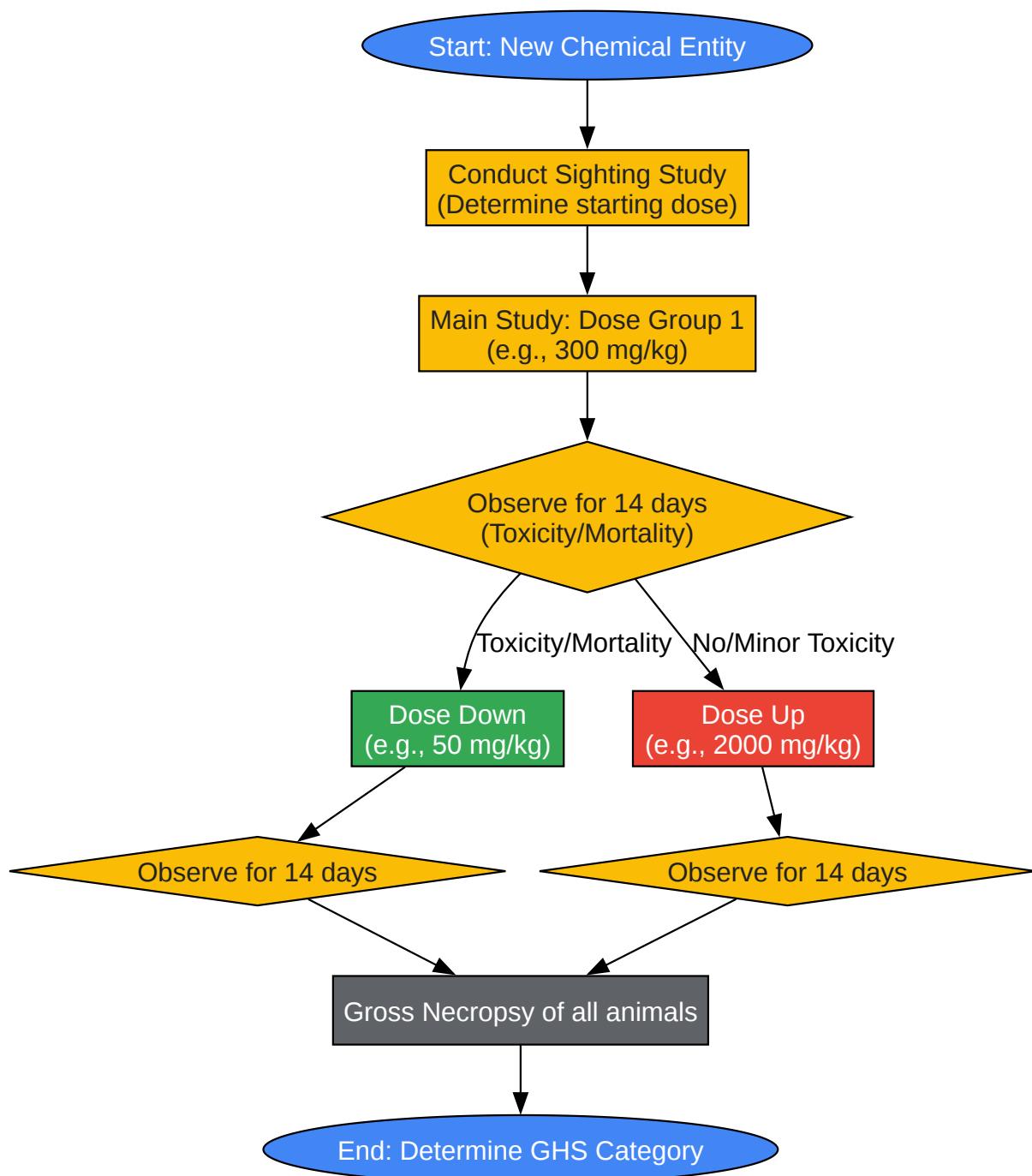
This method is used to assess the acute oral toxicity of a substance.

Methodology:

- Animal Model: Typically, young adult female rats are used.
- Sighting Study: A preliminary study is conducted to determine the appropriate starting dose.
- Main Study:
 - Animals are fasted prior to dosing.
 - The test substance is administered by gavage in a single dose.
 - A stepwise procedure is used, with fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).

- The response of the animals (signs of toxicity or death) at one dose level determines the next dose level.
- A minimum of 5 animals are used per dose level that shows evidence of toxicity.
- Observations: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- Pathology: A gross necropsy is performed on all animals at the end of the study.

The following diagram illustrates the experimental workflow for an acute oral toxicity study based on OECD guidelines.



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Caption: Workflow for Acute Oral Toxicity Testing.

Acute Dermal and Inhalation Toxicity

Similar OECD guidelines exist for acute dermal toxicity (OECD 402) and acute inhalation toxicity (OECD 403). These studies follow a similar pattern of dose administration, observation, and pathological examination to determine the potential for toxicity via these routes of exposure.

Skin and Eye Irritation

- Skin Irritation (OECD Test Guideline 404): This in vivo test involves applying the substance to the shaved skin of an albino rabbit and observing for signs of erythema and edema over a period of time.
- Eye Irritation (OECD Test Guideline 405): This in vivo test involves instilling the substance into the conjunctival sac of one eye of an albino rabbit and observing for effects on the cornea, iris, and conjunctiva.

In recent years, in vitro methods using reconstructed human epidermis (for skin irritation, OECD TG 439) and reconstructed human cornea-like epithelium (for eye irritation) are preferred to reduce animal testing.

Handling and Storage Precautions

Proper handling and storage procedures are essential to minimize the risks associated with **2,3-Dimethyl-2-pentanol**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Use explosion-proof electrical, ventilating, and lighting equipment.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.

- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing as necessary to prevent skin contact.
- Respiratory Protection: If working outside of a fume hood or if vapor concentrations are high, use a NIOSH-approved respirator with an organic vapor cartridge.

Handling:

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing vapors or mists.
- Keep away from ignition sources.
- Use non-sparking tools.
- Take precautionary measures against static discharge.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, and open flames.
- Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

In the event of an emergency, follow these procedures.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation persists.

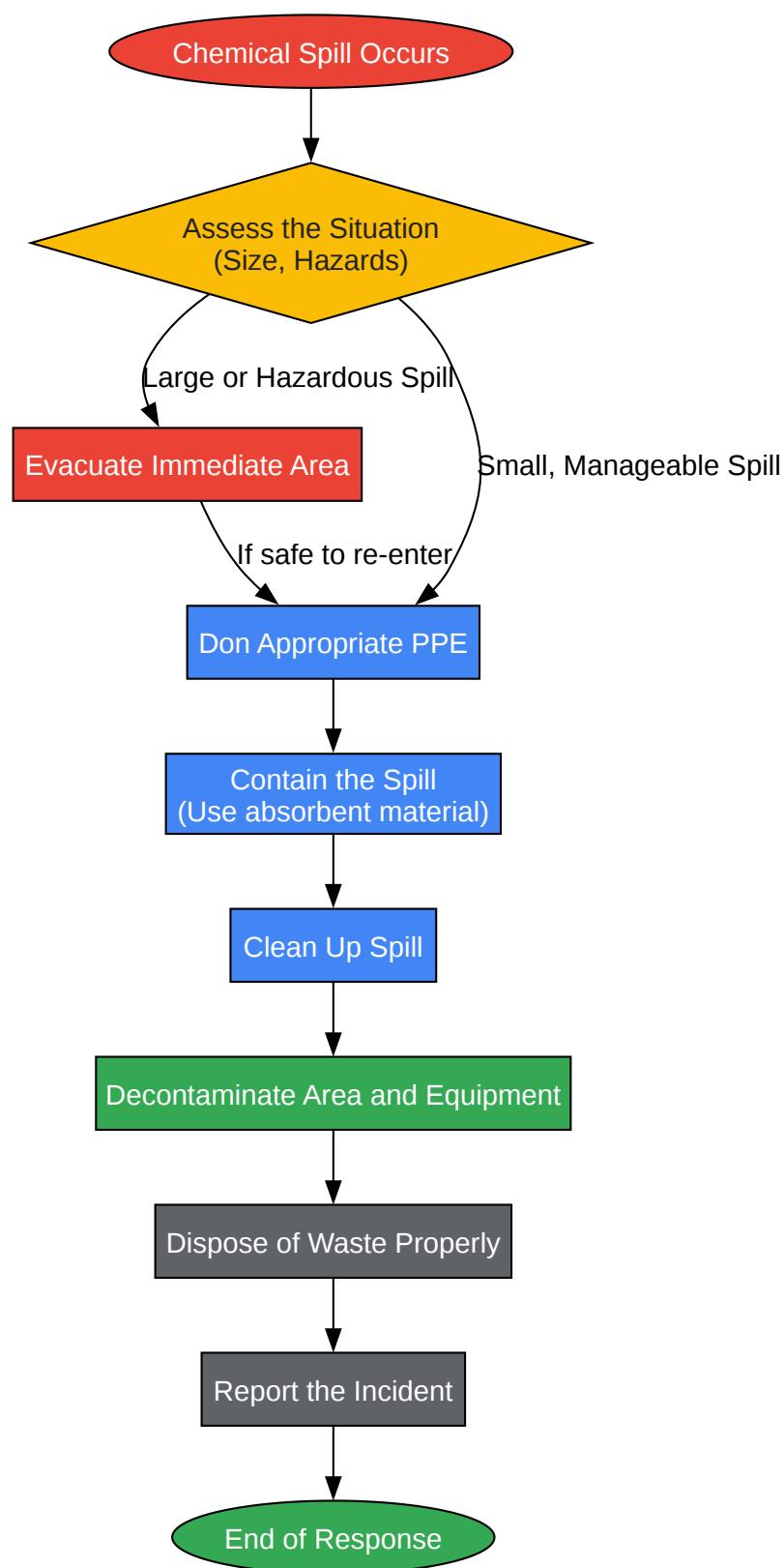
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Flammable liquid and vapor. Vapors may travel to a source of ignition and flash back. Containers may explode when heated.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

The following diagram illustrates a general workflow for handling a chemical spill.



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Caption: Chemical Spill Response Workflow.

Disposal Considerations

Dispose of **2,3-Dimethyl-2-pentanol** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Do not allow the chemical to enter drains or waterways.

Disclaimer: This document is intended for informational purposes only and does not substitute for a comprehensive Safety Data Sheet (SDS) or professional safety training. Always consult the SDS for the most up-to-date and detailed safety information before handling any chemical.

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